

# Navigating the Safe Handling of O-2545 Hydrochloride: A Procedural Guide

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## Compound of Interest

Compound Name: O-2545 hydrochloride

Cat. No.: B1662317

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For researchers and drug development professionals, the safe handling of novel compounds is paramount. This guide provides essential safety and logistical information for **O-2545 hydrochloride**, a potent, water-soluble cannabinoid receptor agonist. While a comprehensive Safety Data Sheet (SDS) for **O-2545 hydrochloride** is not publicly available, this document synthesizes known data with established laboratory safety protocols to offer procedural guidance.

Disclaimer: The following information is based on general laboratory safety principles and publicly available data for **O-2545 hydrochloride**. It is not a substitute for a formal Safety Data Sheet. A thorough risk assessment should be conducted by qualified personnel before handling this compound.

## Physical and Chemical Properties

**O-2545 hydrochloride** is a synthetic cannabinoid derivative.<sup>[1]</sup> Its water-solubility distinguishes it from many other cannabinoids, presenting unique considerations for handling and storage.<sup>[1]</sup>

Property	Value	Source
CAS Number	874745-43-4	R&D Systems, DC Chemicals
Molecular Formula	C <sub>26</sub> H <sub>37</sub> ClN <sub>2</sub> O <sub>2</sub>	DC Chemicals
Molecular Weight	445.04 g/mol	R&D Systems, DC Chemicals
Appearance	Lyophilized powder	Cayman Chemical
Solubility	Soluble in water (with gentle warming), ethanol, DMSO, and DMF	R&D Systems, Cayman Chemical
Storage	Store at -20°C as a powder. Stock solutions in DMSO can be stored at -20°C for up to one month.	R&D Systems, DC Chemicals[2]
Stability	Stable for at least four years as a lyophilized powder.	Cayman Chemical

## Personal Protective Equipment (PPE)

Due to the unknown toxicological properties of **O-2545 hydrochloride**, a cautious approach to personal protection is essential. The following PPE is recommended as a minimum standard:

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or other chemically resistant gloves. Inspect gloves for integrity before each use.
Body Protection	A lab coat should be worn at all times. For procedures with a higher risk of aerosolization or spillage, consider a disposable gown.
Respiratory Protection	For handling small quantities in a well-ventilated area, respiratory protection may not be required. However, if there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator (e.g., N95 or higher) is recommended. All handling of the powdered form should be conducted in a chemical fume hood.

## Operational Plan: Safe Handling Protocol

The following step-by-step protocol is designed to minimize exposure and ensure the safe handling of **O-2545 hydrochloride** powder.

- Preparation:
  - Designate a specific area for handling **O-2545 hydrochloride**, preferably within a certified chemical fume hood.
  - Ensure all necessary PPE is readily available and in good condition.
  - Have spill cleanup materials (e.g., absorbent pads, appropriate waste bags) accessible.
  - Prepare all necessary equipment (e.g., spatulas, weigh boats, vials, solvents) before retrieving the compound from storage.
- Weighing and Aliquoting:

- Perform all weighing and aliquoting of the powdered compound inside a chemical fume hood to prevent inhalation of dust.
- Use a microbalance with a draft shield for accurate measurement.
- Handle the powder gently to minimize the creation of airborne dust.
- Close the primary container tightly immediately after use.
- Solution Preparation:
  - When dissolving the powder, add the solvent slowly to the vial containing the compound to avoid splashing.
  - If gentle warming is required for dissolution, use a water bath with controlled temperature.
  - Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
- Post-Handling:
  - Decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate solvent (e.g., 70% ethanol).
  - Dispose of all contaminated disposables as hazardous waste.
  - Remove PPE in the correct order to avoid cross-contamination (gloves first, then gown, then eye protection).
  - Wash hands thoroughly with soap and water after removing PPE.

## Disposal Plan

All waste materials contaminated with **O-2545 hydrochloride** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated items such as gloves, weigh boats, and paper towels should be placed in a clearly labeled, sealed hazardous waste bag.

- **Liquid Waste:** Unused solutions and solvent rinses should be collected in a designated, sealed, and properly labeled hazardous waste container.
- **Disposal:** All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.

## Emergency Procedures

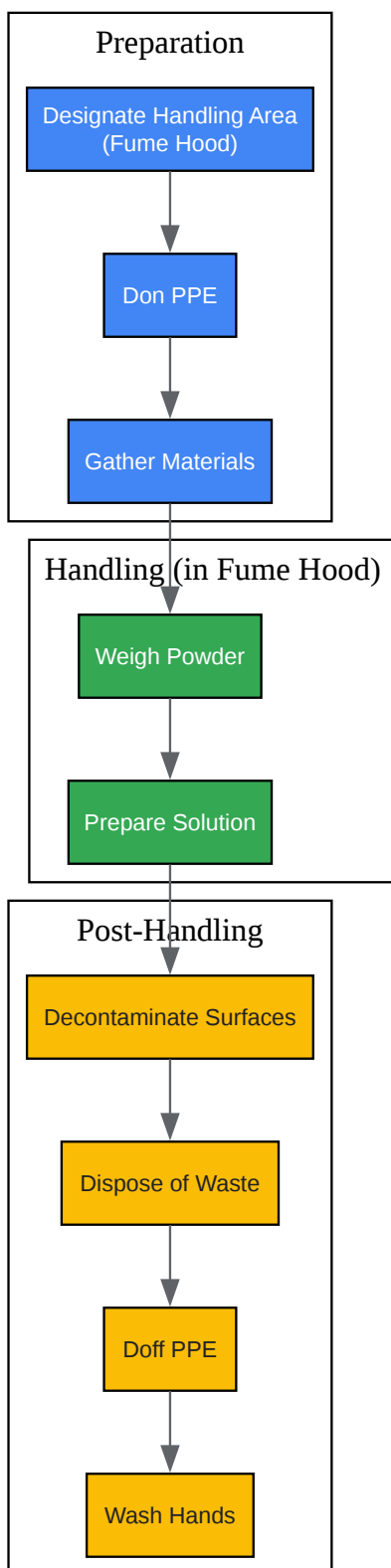
In the event of accidental exposure, immediate action is critical.

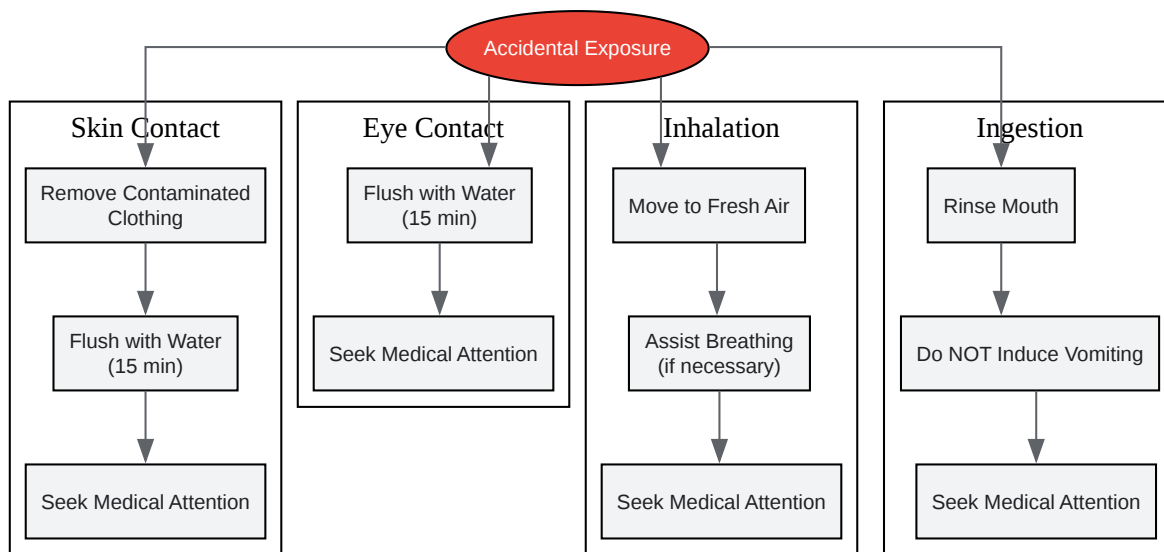
- **Skin Contact:**
  - Immediately remove contaminated clothing.
  - Flush the affected area with copious amounts of water for at least 15 minutes.
  - Seek immediate medical attention.
- **Eye Contact:**
  - Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.
  - Remove contact lenses if present and easy to do.
  - Seek immediate medical attention.
- **Inhalation:**
  - Move the individual to fresh air immediately.
  - If breathing is difficult, provide oxygen.
  - If breathing has stopped, begin artificial respiration.
  - Seek immediate medical attention.
- **Ingestion:**

- Do NOT induce vomiting.
- Rinse the mouth with water.
- Seek immediate medical attention.
- Spill:
  - Evacuate the immediate area.
  - If the spill is large or in a poorly ventilated area, contact your institution's EHS office.
  - For small spills within a chemical fume hood, wear appropriate PPE and cover the spill with an absorbent material.
  - Carefully collect the absorbed material and place it in a sealed hazardous waste container.
  - Decontaminate the spill area.

## Visualizing Safe Practices

To further clarify the procedural flow, the following diagrams illustrate the recommended workflows for handling and emergency response.





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## References

- 1. O-2545 - Wikipedia [en.wikipedia.org]
- 2. O-2545 hydrochloride|874745-43-4|COA [dcchemicals.com]
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